

Disperse Blue 284: A Comparative Analysis of Fastness Properties Against Industry Benchmarks

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Compound of Interest

Compound Name: *C.I. Disperse blue 284*

Cat. No.: *B12363496*

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For researchers, scientists, and drug development professionals utilizing Disperse Blue 284, a comprehensive understanding of its performance characteristics is crucial. This guide provides an objective comparison of the fastness properties of Disperse Blue 284 against established industry standards for disperse dyes, supported by detailed experimental protocols.

Data Presentation: Quantitative Fastness Properties

The following table summarizes the fastness properties of Disperse Blue 284 in comparison to typical industry standards for disperse dyes used on polyester, the primary substrate for this dye class. Fastness is graded on a scale of 1 to 5 for wash and crocking fastness (with 5 being the highest fastness) and on a scale of 1 to 8 for light fastness (with 8 indicating excellent fastness).

Fastness Property	Test Method	Disperse Blue 284	Industry Standard (Disperse Dyes on Polyester)
Light Fastness	AATCC 16.3 / ISO 105-B02	3-4	4-7
Wash Fastness (Color Change)	AATCC 61 (2A) / ISO 105-C06 (C2S)	4-5	4-5
Wash Fastness (Staining)	AATCC 61 (2A) / ISO 105-C06 (C2S)	4-5	3-5
Crocking Fastness (Dry)	AATCC 8 / ISO 105-X12	4-5	4-5
Crocking Fastness (Wet)	AATCC 8 / ISO 105-X12	3-4	3-4

Analysis of Performance

Disperse Blue 284 demonstrates excellent wash fastness and very good crocking fastness, meeting or exceeding typical industry expectations for these properties on polyester fabrics. Its performance in terms of color change and staining during laundering is robust, making it suitable for applications requiring high wet fastness. Similarly, its resistance to color transfer upon rubbing (crocking) in dry conditions is commendable.

However, the light fastness of Disperse Blue 284 is moderate and falls at the lower end of the typical range for disperse dyes. This suggests that its application may be less suitable for materials intended for prolonged exposure to daylight, such as automotive textiles or outdoor furnishings, where a light fastness rating of 6-7 is often desired.

Experimental Protocols

Detailed methodologies for the key fastness tests are provided below. These protocols are based on the standards set by the American Association of Textile Chemists and Colorists (AATCC) and the International Organization for Standardization (ISO).

Light Fastness Testing (Based on AATCC 16.3 / ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight.

- Apparatus: A xenon arc lamp is utilized as the light source.[\[1\]](#)
- Specimen Preparation: A specimen of the dyed textile is prepared according to the standard's specifications.
- Procedure:
 - The specimen is mounted in a holder and placed in the xenon arc test chamber.
 - A set of Blue Wool standards with known lightfastness ratings (1-8) are exposed simultaneously under the same conditions.[\[2\]](#)
 - The exposure is carried out under controlled conditions of temperature and humidity.
- Evaluation: The change in color of the exposed portion of the specimen is compared to the unexposed portion and assessed using the Grey Scale for Color Change. The light fastness rating is determined by identifying which Blue Wool standard shows a similar degree of fading.[\[3\]](#)

Wash Fastness Testing (Based on AATCC 61, Test No. 2A / ISO 105-C06, C2S)

This accelerated test is designed to simulate five typical home or commercial launderings to assess color loss and staining.

- Apparatus: A launder-ometer or a similar apparatus for rotating closed stainless steel containers in a thermostatically controlled water bath.
- Specimen Preparation: A specimen of the dyed fabric is cut to the specified dimensions and attached to a multifiber test fabric containing strips of various common fibers (e.g., cotton, nylon, polyester, acrylic, wool).[\[4\]](#)

- Procedure:
 - The test specimen and multifiber fabric are placed in a stainless steel container with a specified volume of detergent solution and a set number of stainless steel balls to simulate abrasive action.
 - The container is sealed and placed in the launder-ometer, which is operated at a specified temperature (e.g., 49°C for AATCC 61 2A) for a set duration (e.g., 45 minutes).[5]
 - After the cycle, the specimen is removed, rinsed, and dried.
- Evaluation:
 - Color Change: The change in color of the dyed specimen is evaluated by comparing the treated and untreated samples using the Grey Scale for Color Change.[6]
 - Staining: The degree of color transfer to each fiber strip on the multifiber fabric is assessed using the Grey Scale for Staining.[6]

Crocking (Rubbing) Fastness Testing (Based on AATCC 8 / ISO 105-X12)

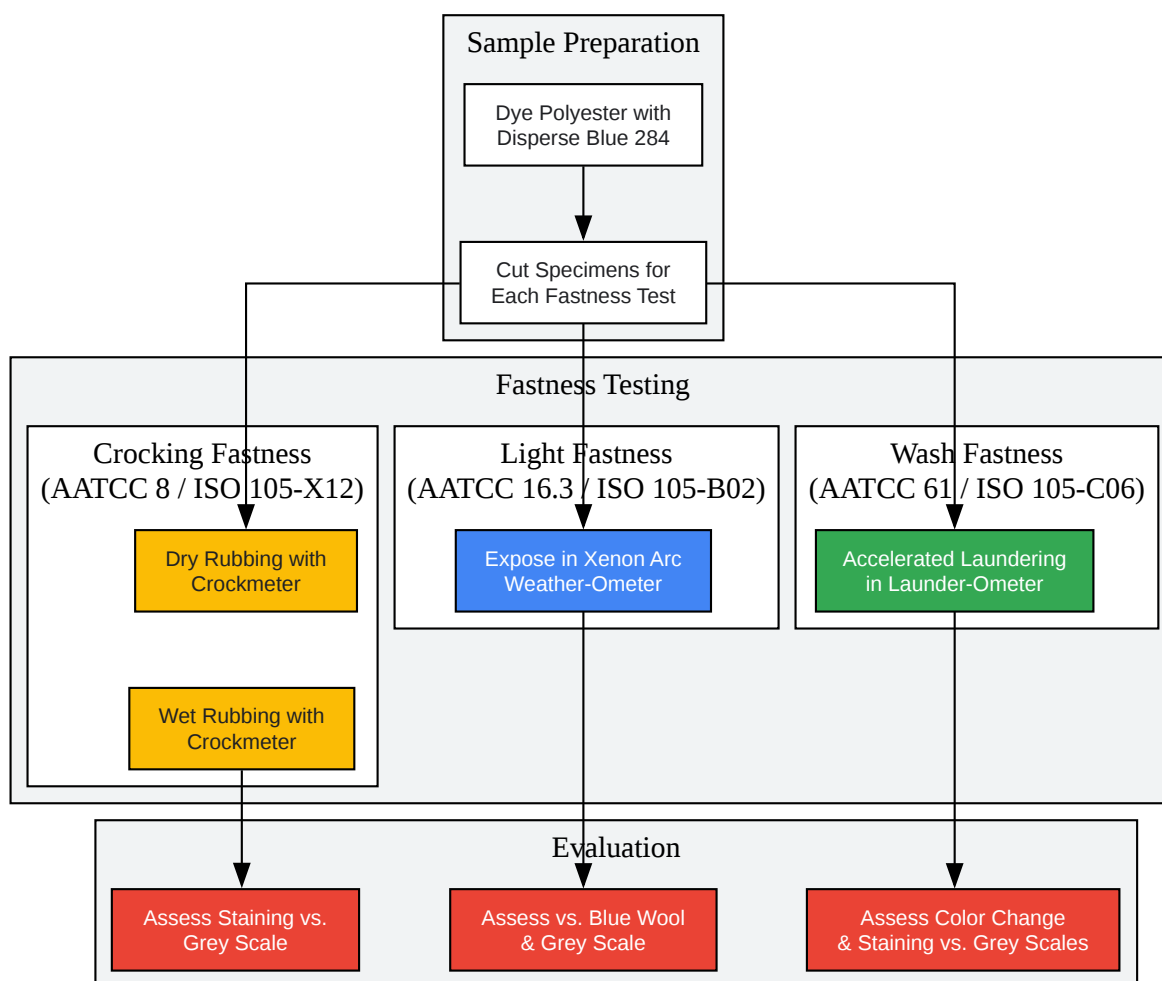
This test determines the amount of color transferred from the surface of a colored textile to other surfaces by rubbing.

- Apparatus: A crockmeter, which includes a standard rubbing finger.[7]
- Specimen Preparation: A specimen of the dyed fabric is mounted on the base of the crockmeter.
- Procedure:
 - Dry Crocking: A square of standard white cotton crocking cloth is mounted on the rubbing finger. The finger is then passed back and forth over the test specimen a specified number of times (e.g., 10 cycles) with a constant downward force.[8]

- Wet Crocking: The procedure is repeated with a fresh square of crocking cloth that has been wetted with deionized water to a specific pickup percentage.[9]
- Evaluation: The amount of color transferred to the white crocking cloth is evaluated by comparing it with the Chromatic Transference Scale or the Grey Scale for Staining.[7]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the fastness testing of Disperse Blue 284.



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Workflow for Fastness Property Testing.

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